

Personal protective equipment for handling 2-Aminobenzenesulfonic acid

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Compound of Interest

Compound Name: 2-Aminobenzenesulfonic acid

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Essential Safety and Handling Guide for 2-Aminobenzenesulfonic Acid

This guide provides critical safety and logistical information for the handling and disposal of **2-Aminobenzenesulfonic acid** (CAS No. 88-21-1), also known as Orthanilic acid. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Identifier and Hazard Summary

Identifier	Value
IUPAC Name	2-Aminobenzenesulfonic acid
Synonyms	Orthanilic acid, Aniline-2-sulfonic acid
CAS Number	88-21-1
Molecular Formula	C ₆ H ₇ NO ₃ S
Molecular Weight	173.19 g/mol
Appearance	Light brown powder

Hazard Statement: Causes severe skin burns and eye damage.[1][2][3] May cause an allergic skin reaction.[3] When heated, vapors may form explosive mixtures with air.[4]

Personal Protective Equipment (PPE)

Strict adherence to the recommended personal protective equipment is mandatory to prevent exposure.

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield. Must be tested and approved under government standards such as OSHA 29 CFR 1910.133 or EU EN166.[1]	To protect against severe eye irritation and damage from dust or splashes.[1][4]
Hand Protection	Wear appropriate protective gloves selected based on chemical resistance and duration of use.[1][5]	To prevent severe skin irritation and burns upon contact.[1][4]
Body Protection	Protective clothing, such as a lab coat, long-sleeved clothing, and a chemical-resistant apron, must be worn.[1][6]	To prevent skin contact and contamination of personal clothing.[1]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[3][5] An effective dust mask should be used where dust is generated.[6]	To prevent irritation of the mucous membranes and respiratory tract.[4]

Operational Plan: Step-by-Step Handling Procedure

1. Engineering Controls:

- Work in a well-ventilated area, preferably under a chemical fume hood.[3][4]

- Facilities must be equipped with an eyewash station and a safety shower.[5]
- Minimize the generation and accumulation of dust.[1][4]

2. Handling:

- Wash hands thoroughly after handling the substance.[1][4]
- Avoid contact with eyes, skin, and clothing.[1][4]
- Do not breathe in dust.[3]
- Keep the container tightly closed when not in use.[1][4]

3. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[3][4]
- Store in a designated corrosives area, away from incompatible substances like strong oxidizing agents.[3][4]
- The material should be stored locked up.[1][2]

Disposal Plan

1. Spills and Leaks:

- For small spills, dampen the solid material with water and transfer it to a suitable container for disposal.[7]
- Use absorbent paper dampened with water to clean up any remaining material.[7]
- Seal contaminated clothing and absorbent paper in a vapor-tight plastic bag for disposal.[7]
- Wash the spill area with a strong soap and water solution.[7]

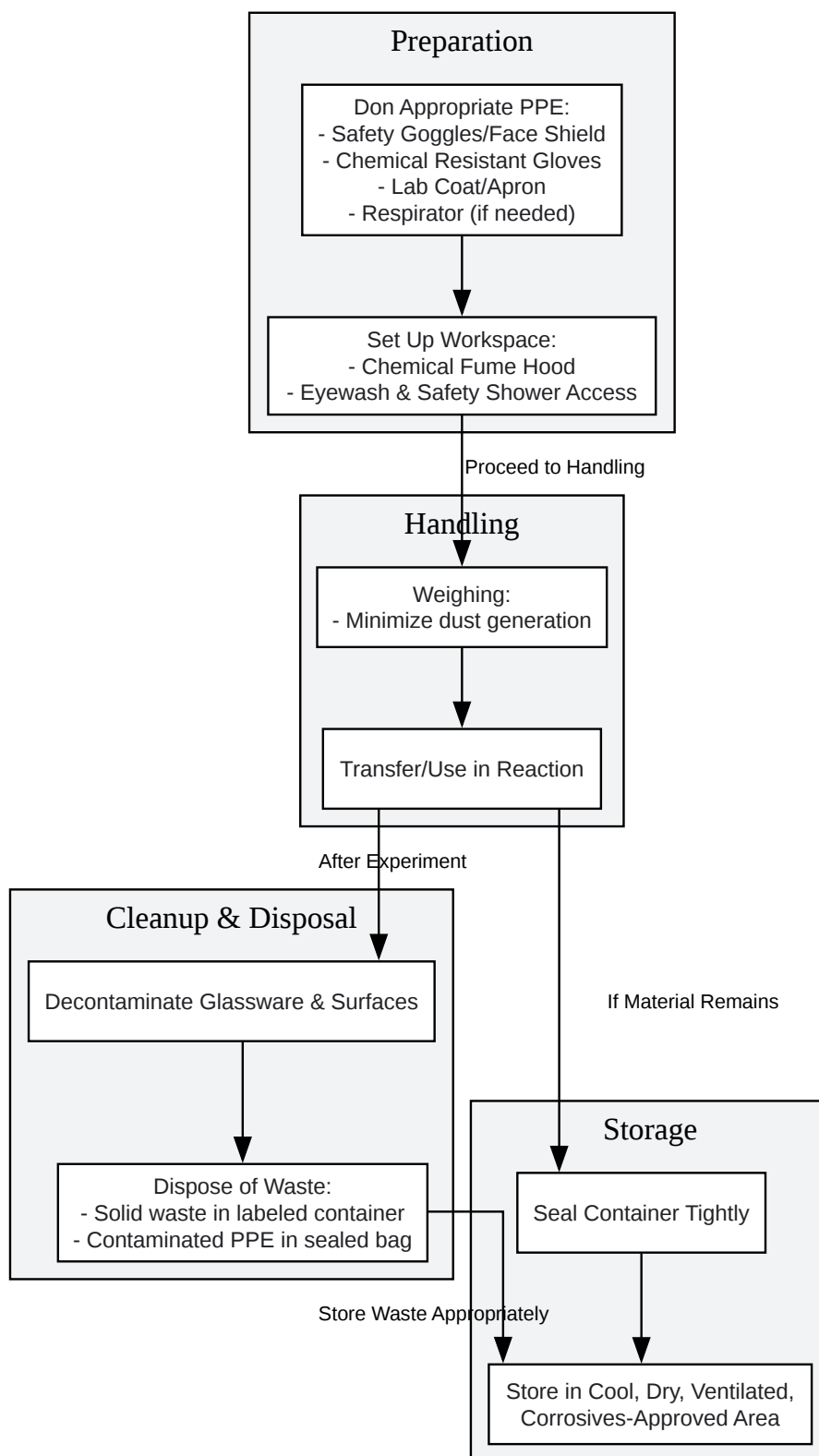
2. Waste Disposal:

- Dispose of contents and container in accordance with all local, regional, national, and international regulations.[\[2\]](#)
- Do not empty into drains.[\[3\]](#)
- Contaminated packaging should be disposed of in the same manner as the product.

Emergency First Aid Procedures

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. [3] Seek immediate medical attention. [1]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. [3] Seek immediate medical attention. [1]
Inhalation	Remove to fresh air. [1] [4] If not breathing, give artificial respiration. [1] [4] If breathing is difficult, give oxygen. [1] [4] Seek immediate medical attention. [1] [4]
Ingestion	Do NOT induce vomiting. [1] [4] If the victim is conscious and alert, give 2-4 cupfuls of milk or water. [4] Never give anything by mouth to an unconscious person. [1] [4] Seek immediate medical attention. [1] [4]

Experimental Workflow for Handling 2-Aminobenzenesulfonic Acid



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Caption: Workflow for the safe handling of **2-Aminobenzenesulfonic acid**.

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